

ensuring consistent delivery of ONO-8713 in animal models

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ONO-8713

Cat. No.: B538136

[Get Quote](#)

Technical Support Center: ONO-8713 In Vivo Delivery

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in ensuring the consistent delivery of **ONO-8713** in animal models. The information is presented in a question-and-answer format to directly address specific issues that may be encountered during in vivo experiments.

Frequently Asked Questions (FAQs)

Q1: What is **ONO-8713** and what are its key properties?

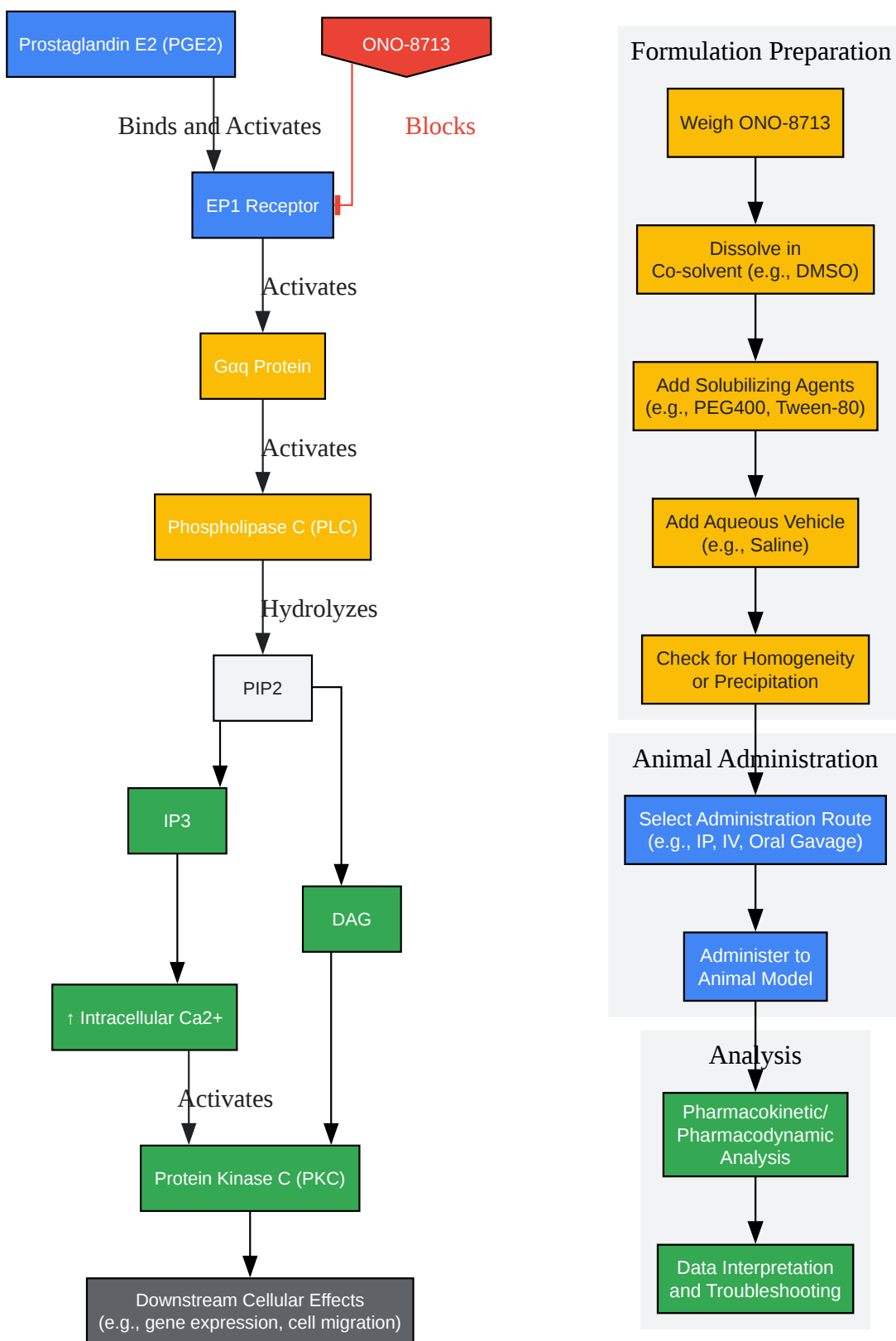
ONO-8713 is a selective antagonist of the prostaglandin E receptor subtype EP1.^{[1][2][3][4]} It is a synthetic organic compound used in research to investigate the role of the EP1 receptor in various physiological and pathological processes, including cancer and neuroinflammation.^[5] Based on its structure, **ONO-8713** is a hydrophobic compound, which can present challenges for in vivo delivery.

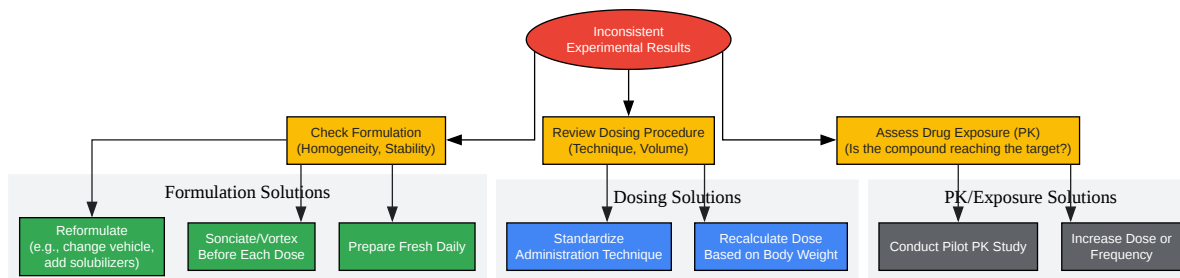
Table 1: Physicochemical Properties of **ONO-8713**

Property	Value	Source
Molecular Weight	523.52 g/mol	
Molecular Formula	C ₂₅ H ₂₄ F ₃ NO ₆ S	
Solubility	Soluble in DMSO	
Storage	Short term (days to weeks) at 0-4°C; Long term (months to years) at -20°C. Should be stored in a dry, dark place.	

Q2: What is the mechanism of action of **ONO-8713**?

ONO-8713 acts by blocking the prostaglandin E₂ (PGE₂) receptor subtype EP₁. The EP₁ receptor is a G-protein coupled receptor (GPCR) that, upon activation by PGE₂, couples to G_q protein. This initiates a signaling cascade involving the activation of phospholipase C (PLC), leading to an increase in intracellular calcium levels. By antagonizing this receptor, **ONO-8713** inhibits these downstream signaling events.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. ONO-8713 - Immunomart [immunomart.com]
- 3. ONO-8713 | 459411-08-6 | MOLNOVA [molnova.cn]
- 4. ONO-8713 | Prostaglandin Receptor | MCE [medchemexpress.cn]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [ensuring consistent delivery of ONO-8713 in animal models]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b538136#ensuring-consistent-delivery-of-ono-8713-in-animal-models\]](https://www.benchchem.com/product/b538136#ensuring-consistent-delivery-of-ono-8713-in-animal-models)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com